

Application Notes and Protocols for C.I. Mordant Orange 29 Staining

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555831

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Introduction

C.I. Mordant Orange 29, also known as Chrome Orange FL (C.I. 18744; CAS No. 6054-86-0), is a single azo mordant dye.[1] In histological applications, mordant dyes are crucial for staining specific tissue components that do not readily react with simple dyes. The staining mechanism of mordant dyes involves the formation of a stable coordination complex between the dye, a polyvalent metal ion (the mordant), and the tissue substrate.[2][3] This "dye lake" complex then binds to tissue components, often with high specificity and stability, making the stain resistant to subsequent washing and counterstaining procedures.[4] The choice of mordant can significantly influence the final color and intensity of the stain.[2] Common mordants used in histology include salts of aluminum, iron, and chromium.[5]

These application notes provide a representative, step-by-step protocol for the use of **C.I. Mordant Orange 29** in tissue staining. Due to the limited availability of published specific protocols for this particular dye, the following methodology is based on the general principles of mordant dye application in histology and may require optimization for specific tissues and research questions.

Chemical Properties and Data

The following table summarizes the key chemical and physical properties of **C.I. Mordant Orange 29**.

Property	Value
C.I. Name	Mordant Orange 29
C.I. Number	18744
CAS Number	6054-86-0
Molecular Formula	C ₁₆ H ₁₂ N ₅ NaO ₇ S
Molecular Weight	441.35 g/mol
Molecular Structure	Single azo class
Appearance	Orange powder
Application	Staining of wool and silk, potential for histological staining

Experimental Protocol: Representative Mordant Staining

This protocol describes a pre-mordanting technique, where the tissue section is treated with the mordant before the application of the dye. This method is common for chrome-based mordants.

Materials and Reagents:

- **C.I. Mordant Orange 29** dye powder
- Potassium dichromate (K₂Cr₂O₇) or another suitable chromium salt (e.g., chromium potassium sulfate)
- Distilled or deionized water
- Ethanol (various grades: 100%, 95%, 70%)
- Xylene or xylene substitute
- Mounting medium

- Coplin jars or staining dishes
- Microscope slides with paraffin-embedded tissue sections
- Coverslips
- Fume hood
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Solution Preparation:

- Mordant Solution (2.5% Potassium Dichromate):
 - Dissolve 2.5 g of potassium dichromate in 100 mL of distilled water.
 - Safety Note: Potassium dichromate is a hazardous chemical. Handle with appropriate PPE in a fume hood.
- Mordant Orange 29 Staining Solution (1% aqueous):
 - Dissolve 1 g of **C.I. Mordant Orange 29** powder in 100 mL of distilled water.
 - Gently heat and stir the solution to aid dissolution. Do not boil.
 - Allow the solution to cool to room temperature and filter before use.

Staining Procedure:

- Deparaffinization and Rehydration: a. Place microscope slides in a slide rack. b. Immerse in two changes of xylene for 5 minutes each to remove paraffin wax. c. Transfer through two changes of 100% ethanol for 3 minutes each. d. Transfer through two changes of 95% ethanol for 3 minutes each. e. Rinse in 70% ethanol for 3 minutes. f. Rinse gently in running tap water for 5 minutes.
- Mordanting: a. Immerse the slides in the 2.5% potassium dichromate mordant solution. b. Incubate for 1 hour at room temperature. c. Wash the slides thoroughly in running tap water for 10-15 minutes to remove excess mordant. d. Rinse in several changes of distilled water.

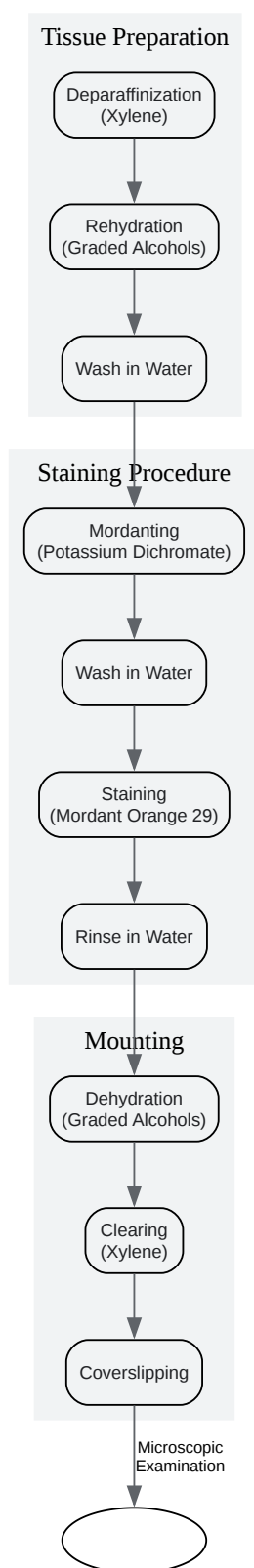
- Staining: a. Immerse the mordanted slides in the 1% Mordant Orange 29 staining solution. b. Incubate for 30-60 minutes at room temperature. Staining time may need to be optimized. c. Rinse the slides briefly in distilled water to remove excess stain.
- Dehydration and Mounting: a. Dehydrate the sections through graded alcohols: 95% ethanol for 1 minute, followed by two changes of 100% ethanol for 1 minute each. b. Clear the sections in two changes of xylene for 3 minutes each. c. Apply a drop of mounting medium to the tissue section and place a coverslip, avoiding air bubbles.
- Microscopic Examination: a. Allow the mounting medium to set. b. Examine the stained sections under a light microscope.

Expected Results:

The specific tissue components that will be stained by **C.I. Mordant Orange 29** will depend on the tissue type and the mordant used. Generally, mordant dyes can stain nuclei, cytoplasm, and certain extracellular matrix components. The resulting color is expected to be in the orange to reddish-orange spectrum. Researchers should perform initial optimization experiments to determine the precise staining pattern for their specific application.

Mandatory Visualizations

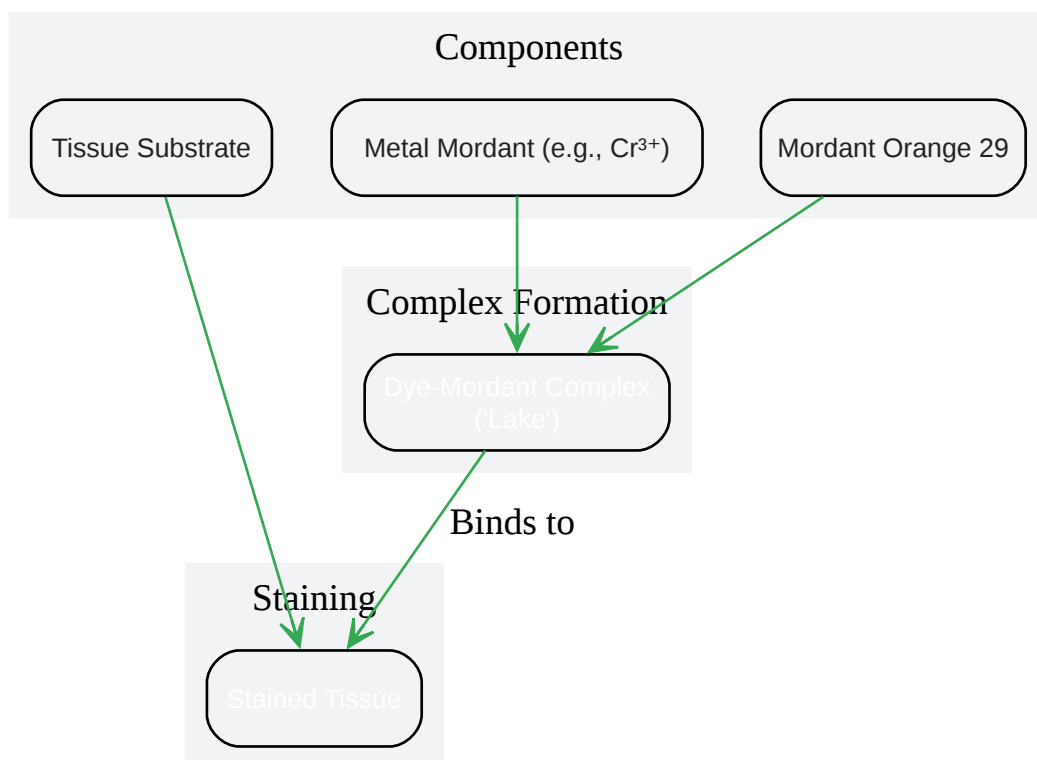
Experimental Workflow Diagram



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Caption: Experimental workflow for **C.I. Mordant Orange 29** staining.

Mechanism of Mordant Dye Staining



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